

# 1-Piperidinoacetone: A Versatile Building Block in Synthetic Chemistry

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## Compound of Interest

Compound Name: **1-Piperidinoacetone**

Cat. No.: **B1360080**

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## Introduction

**1-Piperidinoacetone**, a derivative of acetone featuring a piperidine ring, presents itself as a valuable, yet under-explored, building block in the landscape of synthetic organic chemistry and drug discovery. Its bifunctional nature, possessing both a ketone carbonyl group and a tertiary amine, opens avenues for its application in a variety of chemical transformations. This technical guide aims to consolidate the currently available information on **1-Piperidinoacetone** and explore its potential research applications, particularly in the synthesis of novel heterocyclic scaffolds of medicinal interest. While detailed pharmacological data on **1-Piperidinoacetone** itself is scarce in the public domain, its utility can be inferred from its role as a precursor and intermediate in the synthesis of more complex molecules.

## Chemical and Physical Properties

A clear understanding of the physicochemical properties of **1-Piperidinoacetone** is fundamental for its effective application in research.

| Property          | Value                                 |
|-------------------|---------------------------------------|
| Molecular Formula | C <sub>8</sub> H <sub>15</sub> NO     |
| Molecular Weight  | 141.21 g/mol                          |
| CAS Number        | 6784-61-8                             |
| Appearance        | Not specified in available literature |
| Boiling Point     | Not specified in available literature |
| Solubility        | Not specified in available literature |

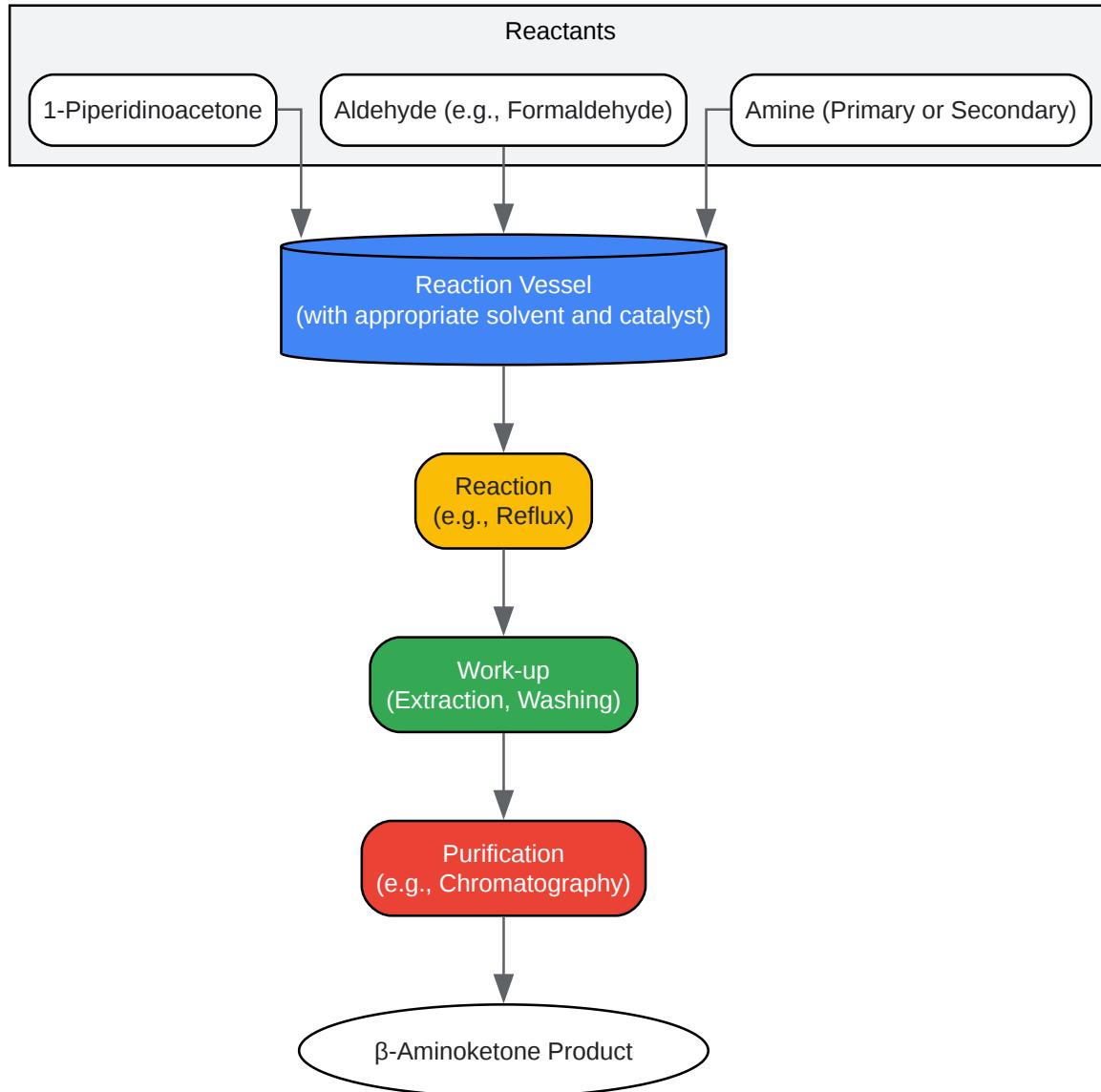
## Potential Research Applications

The primary research application of **1-Piperidinoacetone** lies in its utility as a synthon for the construction of more complex molecular architectures, particularly heterocyclic compounds that form the core of many therapeutic agents. The piperidine moiety is a prevalent feature in a vast number of FDA-approved drugs, highlighting the significance of piperidine-containing building blocks in medicinal chemistry.

## Synthesis of Substituted Pyridines

The piperidine and ketone functionalities within **1-Piperidinoacetone** make it a potential precursor for the synthesis of substituted pyridine rings. Pyridine scaffolds are central to numerous pharmaceuticals with a wide range of biological activities. Various synthetic strategies could be envisioned for the transformation of **1-Piperidinoacetone** into pyridine derivatives.

Logical Relationship: Synthesis of Pyridines from **1-Piperidinoacetone**



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